

silver lactate molecular weight and structure

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Compound of Interest

Compound Name: Silver lactate

Cat. No.: B1143888

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An In-depth Technical Guide to **Silver Lactate** for Researchers and Drug Development Professionals

This guide provides a comprehensive overview of **silver lactate**, a compound of significant interest in pharmaceutical and biomedical research. It details its chemical and physical properties, methods of preparation and analysis, and its applications, with a focus on its antimicrobial activity and role in wound healing and nanoparticle synthesis.

Core Properties of Silver Lactate

Silver lactate is an organic salt formed between silver and lactic acid. It is recognized for its antimicrobial properties, which are primarily attributed to the release of silver ions (Ag^+).

Molecular Structure and Properties

The chemical structure of **silver lactate** consists of a silver cation ionically bonded to the carboxylate group of the lactate anion.

Chemical Structure: $\text{CH}_3\text{CH}(\text{OH})\text{COO}^-\text{Ag}^+$

Table 1: Physicochemical Properties of **Silver Lactate**[\[1\]](#)[\[2\]](#)[\[3\]](#)

Property	Value
Molecular Formula	C ₃ H ₅ AgO ₃ (anhydrous)
C ₃ H ₅ AgO ₃ ·H ₂ O (monohydrate)	
Molecular Weight	196.94 g/mol (anhydrous)[1][3][4][5][6]
214.95 g/mol (monohydrate)	
Appearance	Gray to purple powder or flakes[2]
Melting Point	120-122 °C[1][5]
Solubility	Soluble in water, slightly soluble in ethanol[2]
CAS Number	128-00-7 (anhydrous)[2][5][7]
15768-18-0	

Experimental Protocols

This section details key experimental methodologies related to the synthesis, purification, and analysis of **silver lactate**, as well as its application in antimicrobial testing and nanoparticle synthesis.

Synthesis of Silver Lactate

A common method for the synthesis of **silver lactate** is through the reaction of silver carbonate with lactic acid.[2]

Protocol:

- Reactants: Silver carbonate (Ag₂CO₃) and lactic acid (CH₃CH(OH)COOH).
- Procedure:
 - Gradually add silver carbonate to an aqueous solution of lactic acid with constant stirring.
 - The reaction proceeds with the evolution of carbon dioxide gas.

- Continue the addition until the effervescence ceases, indicating the complete reaction of the acid.
- The resulting solution contains dissolved **silver lactate**.
- Isolation: The **silver lactate** can be isolated by evaporation of the water, followed by drying of the resulting solid.

Purification of Silver Lactate

Purification of **silver lactate** can be achieved by recrystallization.[8]

Protocol:

- Dissolution: Dissolve the impure **silver lactate** in hot water.
- Recrystallization: Add ethanol to the hot aqueous solution to induce recrystallization.
- Collection: Collect the precipitated crystals by filtration.
- Washing: Wash the collected crystals with ethanol followed by diethyl ether.
- Drying: Dry the purified crystals at 80°C. The resulting product is the dihydrate form. It is crucial to store the purified compound in the dark to prevent degradation.[8]

Analysis by Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC)

An RP-HPLC method can be employed to determine the assay of **silver lactate** by quantifying the lactate component.[5]

Table 2: RP-HPLC Method Parameters for **Silver Lactate** Analysis[5]

Parameter	Specification
Column	Phenomenex Gemini C18 (250x4.6 mm, 5 µm)
Mobile Phase	Potassium dihydrogen phosphate, pH adjusted to 2.2 with orthophosphoric acid
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	30 °C
Detection Wavelength	210 nm
Standard Concentration	7 mg/mL in water
Test Concentration	15 mg/mL in water

Antimicrobial Activity Assay (Agar Well Diffusion Method)

The antimicrobial efficacy of **silver lactate** can be evaluated using the agar well diffusion method.^[9]^[10]

Protocol:

- Culture Preparation: Prepare a standardized suspension of the test microorganism (e.g., E. coli, S. aureus) equivalent to a 0.5 McFarland standard.^[10]
- Inoculation: Evenly swab the microbial suspension onto the surface of a sterile Mueller-Hinton Agar plate.
- Well Creation: Create wells (e.g., 6 mm in diameter) in the agar using a sterile cork borer.
- Sample Application: Add a defined volume (e.g., 50 µL) of the **silver lactate** solution at various concentrations into the wells.^[10] A negative control (e.g., sterile water) should also be included.
- Incubation: Incubate the plates at 37°C for 18-24 hours.^[9]

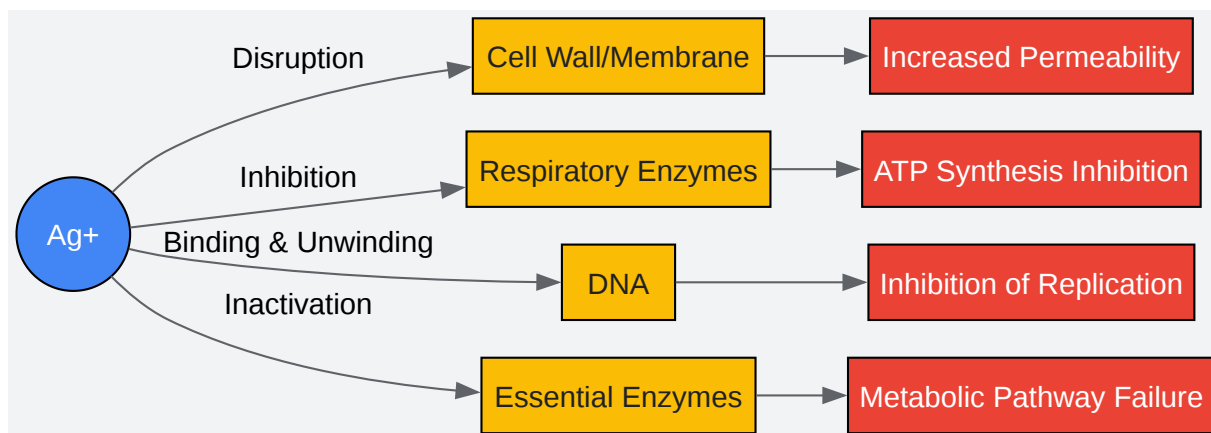
- Analysis: Measure the diameter of the zone of inhibition around each well. A larger diameter indicates greater antimicrobial activity.

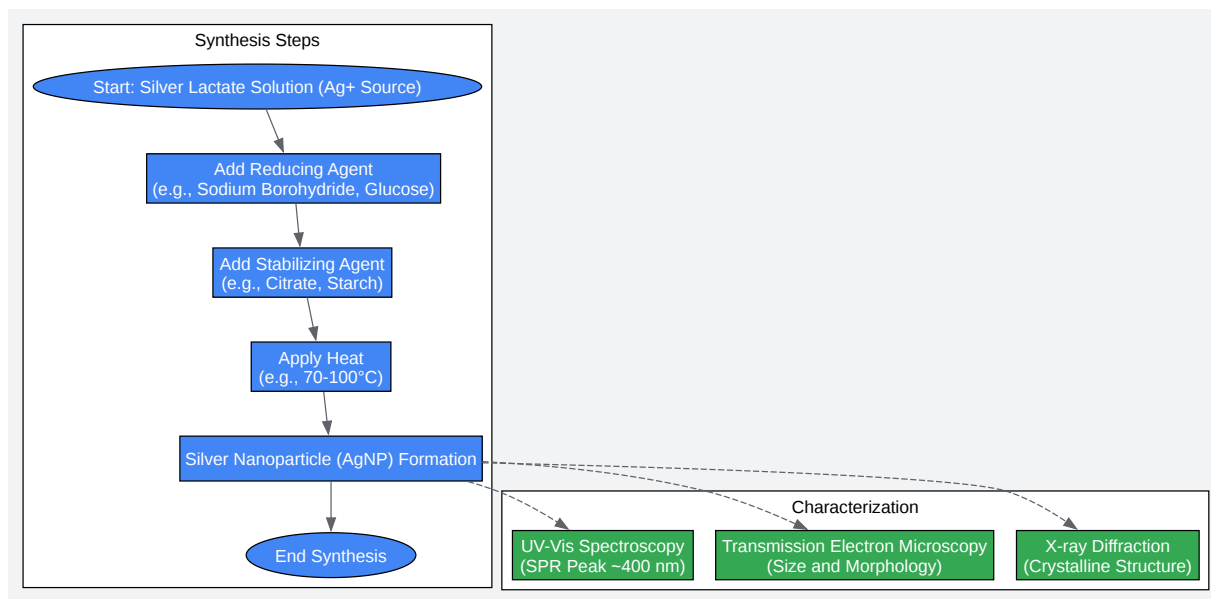
Signaling Pathways and Mechanisms of Action

While specific signaling pathways for the **silver lactate** molecule as a whole are not well-defined, the biological effects are primarily driven by its dissociation into silver ions (Ag^+) and lactate.

Antimicrobial Mechanism of Silver Ions

The antimicrobial action of silver ions is multifaceted, involving several targets within microbial cells.





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